

Specificity of Gyrophoric Acid's Biological Effects: A Comparative Guide

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Compound of Interest

Compound Name: *Gyrophoric acid*

Cat. No.: *B016781*

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Gyrophoric acid, a tridepside secondary metabolite predominantly found in lichens of the Umbilicaria genus, has garnered significant scientific interest for its diverse biological activities. This guide provides a comparative analysis of the specificity of **gyrophoric acid**'s effects, particularly in anticancer, antioxidant, and anti-inflammatory applications, benchmarked against other well-known lichen-derived compounds such as usnic acid and atranorin. The information presented herein is intended for researchers, scientists, and drug development professionals to facilitate an objective assessment of **gyrophoric acid**'s therapeutic potential.

Quantitative Comparison of Biological Activities

The following tables summarize the available quantitative data for the biological activities of **gyrophoric acid** and its alternatives. It is important to note that the data are compiled from various studies, and direct comparisons should be made with caution due to potential variations in experimental conditions.

Table 1: Anticancer Activity (IC50 values in μM)

Compound	Cell Line	Cancer Type	IC50 (μM)	Reference
Gyrophoric Acid	HaCaT	Keratinocyte	1.7	[1]
A2780	Ovarian	>50	[2]	
HT-29	Colon	>200	[3]	
MCF-7	Breast	384 - 478	[3]	
Usnic Acid	HaCaT	Keratinocyte	2.1	[1]
A2780	Ovarian	3.8	[2]	
MCF-7	Breast	6.8	[2]	
MDA-MB-231	Breast	22	[4]	
HCT116	Colon	~29	[4]	[5]
Atranorin	A2780	Ovarian	>50	
HT-29	Colon	>50	[5]	
MDA-MB-231	Breast	5.36	[6]	
MCF-7	Breast	7.55	[6]	[1]
Diffraactaic Acid	HaCaT	Keratinocyte	2.6	

Table 2: Antioxidant Activity (DPPH Radical Scavenging, IC50 values)

Compound	IC50 (μg/mL)	Reference
Gyrophoric Acid	Not consistently reported	[7] [8]
Usnic Acid	11.696 - 49.50	
Atranorin	Not consistently reported as IC50	

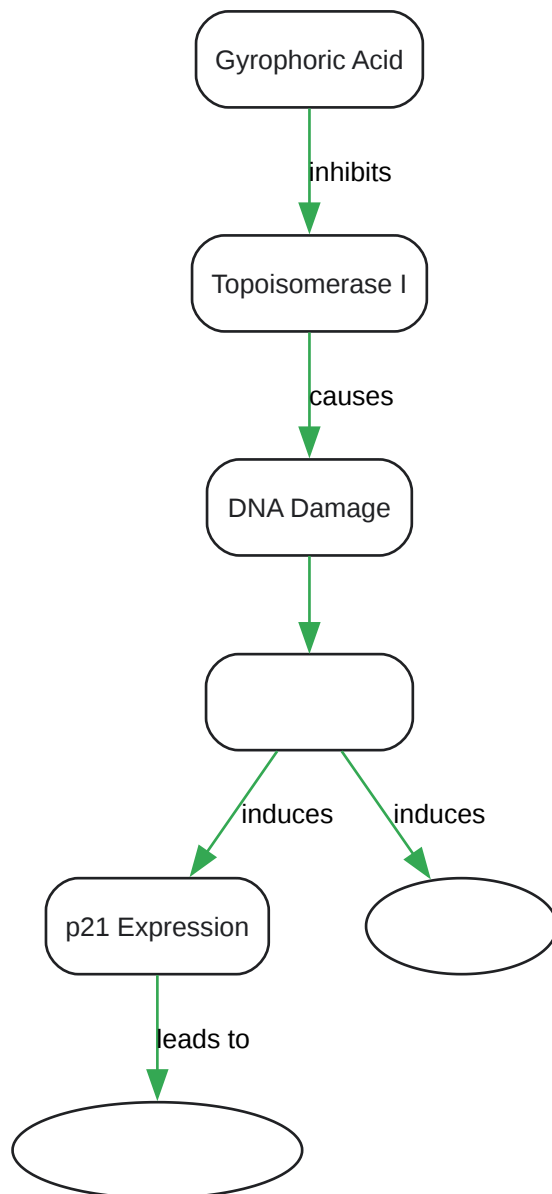
Table 3: Anti-inflammatory Activity (Nitric Oxide Inhibition, IC50 values)

Compound	Cell Line	IC50 (μM)	Reference
Gyrophoric Acid	Not consistently reported		
Usnic Acid	RAW 264.7	4.7	[7]
Atranorin	Not consistently reported for NO inhibition		
Atranorin (Leukotriene B4 Inhibition)	Bovine PMNs	6.0	[1]

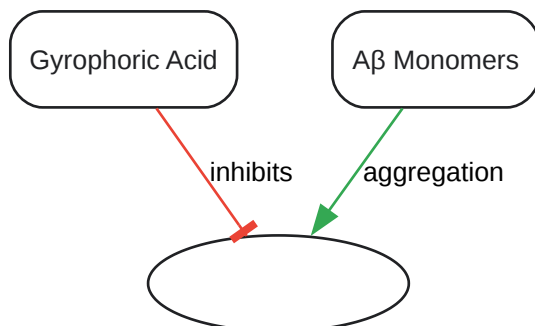
Key Biological Mechanisms and Signaling Pathways

Gyrophoric acid exerts its biological effects through multiple mechanisms. In cancer, it is known to inhibit topoisomerase I, an enzyme crucial for DNA replication and transcription. This inhibition leads to DNA damage, which in turn activates the p53 tumor suppressor pathway, resulting in cell cycle arrest and apoptosis.

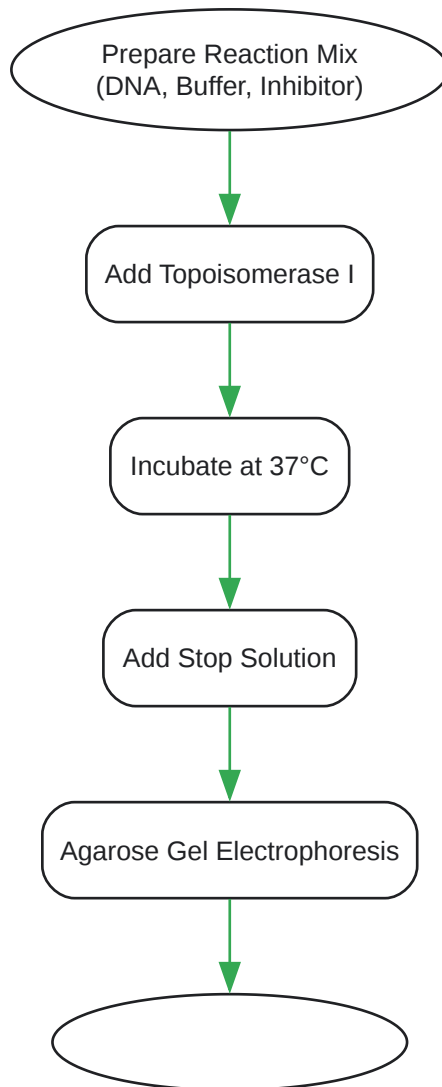
Simplified Anticancer Signaling Pathway of Gyrophoric Acid



Inhibition of Amyloid-Beta Aggregation by Gyrophoric Acid



Workflow for Topoisomerase I Inhibition Assay



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